

# What Information is Available

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 4-acetoxy EPT

CAS No.: 2750249-90-0

Cat. No.: S11217290

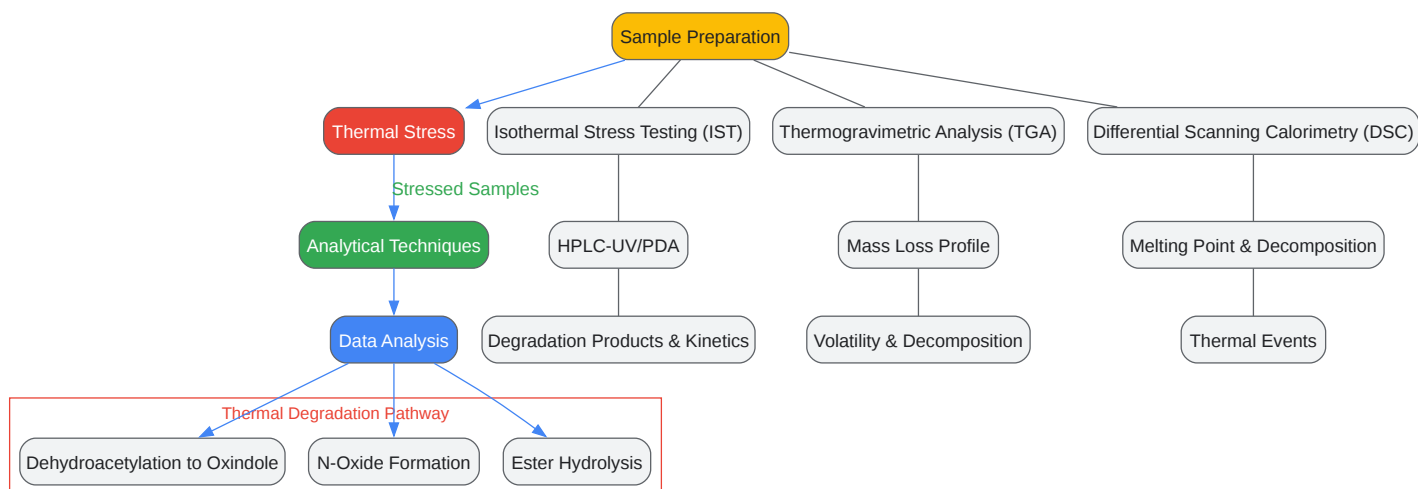
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The search results primarily provide foundational chemical and structural information about 4-AcO-EPT, but no thermal stability data.

- **Chemical Identification:** The IUPAC name is confirmed as **3-(2-(ethyl(propyl)amino)ethyl)-1H-indol-4-yl acetate**, with a molecular formula of C<sub>17</sub>H<sub>24</sub>N<sub>2</sub>O<sub>2</sub> [1] [2] [3].
- **Structural Data:** A single-crystal X-ray diffraction study confirmed the molecular structure of one of its salt forms, **bis(4-acetoxy-N-ethyl-N-n-propyltryptammonium) fumarate–fumaric acid (1/1)** [1]. This provides a definitive atomic-level structure but does not include thermal analysis.
- **Context as a Prodrug:** The compound is understood to be a synthetic tryptamine and a putative prodrug for 4-HO-EPT (4-hydroxy-N-ethyl-N-n-propyltryptamine), analogous to how 4-AcO-DMT (psilacetin) is a prodrug for psilocin [4] [5].

## Proposed Experimental Pathway for Thermal Analysis

In the absence of pre-existing data, determining the thermal stability of 4-AcO-EPT would require original experimental work. The following workflow outlines the key methodologies employed in pharmaceutical development for this purpose.



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*Experimental workflow for thermal stability assessment of 4-AcO-EPT.*

The table below details the purpose and key outcomes for each of the primary analytical techniques illustrated in the workflow.

Analytical Technique	Primary Purpose	Key Measurable Outcomes
<b>Thermogravimetric Analysis (TGA)</b>	Measures mass change vs. temperature/time.	Decomposition onset temperature, moisture/solvent content, thermal stability thresholds [6].
<b>Differential Scanning Calorimetry (DSC)</b>	Measures heat flow difference vs. temperature.	Melting point, glass transition, recrystallization, heat of decomposition,

Analytical Technique	Primary Purpose	Key Measurable Outcomes
		purity [6].
<b>Isothermal Stress Testing (IST)</b>	Stability under controlled, elevated temperatures.	Degradation kinetics, identity of major degradants, preliminary shelf-life prediction.
<b>HPLC-UV/PDA/MS</b>	Separate & identify decomposition products.	Degradation profile, structural elucidation of degradants, quantification of parent compound loss.

## Research Recommendations

Given the current data gap, here are specific actions you can take to acquire the necessary information:

- **Conduct Original Experiments:** The most direct path is to perform the thermal analyses outlined above. This requires access to analytical chemistry laboratories equipped with TGA, DSC, and HPLC-MS instruments.
- **Consult Specialized Databases:** Search commercial chemical databases (e.g., TOXNET, Reaxys) or regulatory documents that may contain proprietary data not indexed in general web searches.
- **Review Analogous Compounds:** As a practical starting point, investigate the published thermal data for structurally related compounds like **psilacetin (4-AcO-DMT)** [4] and other 4-acetoxytryptamines [1]. While not identical, their decomposition pathways (e.g., deacetylation, oxidation) can provide valuable hypotheses for how 4-AcO-EPT might behave.

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## References

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To cite this document: Smolecule. [What Information is Available]. Smolecule, [2026]. [Online PDF].

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